

Essential Safety and Operational Guide for Handling IGF-1R Inhibitor-2

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This document provides critical safety and logistical information for the handling, use, and disposal of **IGF-1R inhibitor-2** (CAS No. 1116236-15-7). Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Quantitative Safety and Physical Data

The following table summarizes the known quantitative data for **IGF-1R inhibitor-2**. It should be noted that a complete Safety Data Sheet (SDS) with all GHS/OSHA classifications was not publicly available. Therefore, this compound should be handled as a potent and potentially hazardous substance.



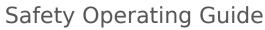
Property	Value
Chemical Name	2-fluoro-6-[[2-[[2-methoxy-6-(1-methyl-1,2,3,4-tetrahydroisoquinolin-7-yl)amino]pyrimidin-4-yl]amino]benzamide]
Molecular Formula	C24H24FN7O2
Molecular Weight	461.49 g/mol
CAS Number	1116236-15-7
Appearance	Light yellow to yellow solid powder
Solubility	Soluble in DMSO (up to 10 mM)
Storage (Solid)	Store at -20°C for up to 3 years.
Storage (In Solution)	Store at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.
LD50 (Oral)	Data not available. Handle with extreme caution as a potent compound.
Occupational Exposure Limit (OEL)	Not established. For potent kinase inhibitors, an OEL in the range of 0.03-10 $\mu g/m^3$ is often applied as a precaution.

Personal Protective Equipment (PPE) and Engineering Controls

Due to the potent nature of **IGF-1R inhibitor-2** and the lack of comprehensive toxicity data, stringent safety precautions are mandatory.

Engineering Controls:

Primary: All handling of the solid compound and preparation of solutions must be conducted
in a certified chemical fume hood or a biological safety cabinet. For procedures with a high
risk of aerosolization, a containment ventilated enclosure (CVE) or glove box is
recommended.







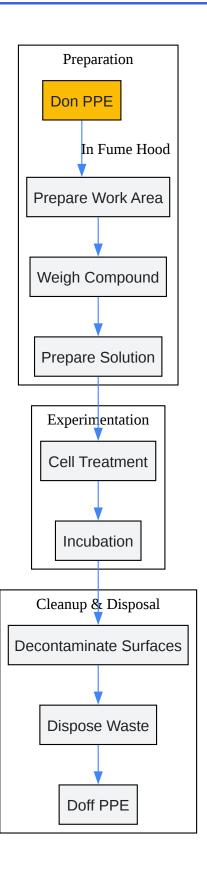
Secondary: The laboratory should have restricted access, with clear signage indicating the
presence of a potent compound. A safety shower and eyewash station must be readily
accessible.

Personal Protective Equipment (PPE):

- Gloves: Double gloving with nitrile gloves is required. Change gloves immediately if contaminated.
- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Lab Coat: A disposable, solid-front lab coat with tight-fitting cuffs is mandatory.
- Respiratory Protection: For weighing and handling of the solid compound, a NIOSH-approved respirator (e.g., N95 or higher) is recommended to prevent inhalation.

A general workflow for handling potent compounds like IGF-1R inhibitor-2 is outlined below:





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Figure 1: General workflow for handling potent compounds.





Experimental Protocols

3.1. Preparation of Stock Solutions

Materials:

- IGF-1R inhibitor-2 solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-labeling: Label all tubes and vials with the compound name, concentration, solvent, and date of preparation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of IGF-1R inhibitor 2 powder into a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming
 or sonication may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C.
- 3.2. In Vitro Cell Treatment Protocol

Materials:



- IGF-1R inhibitor-2 stock solution (e.g., 10 mM in DMSO)
- Cell culture medium appropriate for the cell line
- · Cultured cells in multi-well plates
- Sterile, filtered pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the IGF-1R inhibitor-2 stock solution at room temperature.
- Dilution: Prepare a series of working solutions by diluting the stock solution in cell culture medium to the desired final concentrations. Ensure the final concentration of DMSO in the medium is consistent across all treatments and does not exceed a level toxic to the cells (typically <0.5%).
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the appropriate concentration of IGF-1R inhibitor-2. Include a vehicle control (medium with the same final concentration of DMSO).
- Incubation: Return the cells to the incubator and incubate for the desired experimental duration.

Disposal Plan

All materials that have come into contact with **IGF-1R inhibitor-2** are considered hazardous waste and must be disposed of accordingly.

- Solid Waste: Contaminated PPE (gloves, lab coats), pipette tips, and plasticware should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and cell culture medium containing the inhibitor should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- Sharps: Needles and syringes used for handling the compound must be disposed of in a designated sharps container for cytotoxic waste.





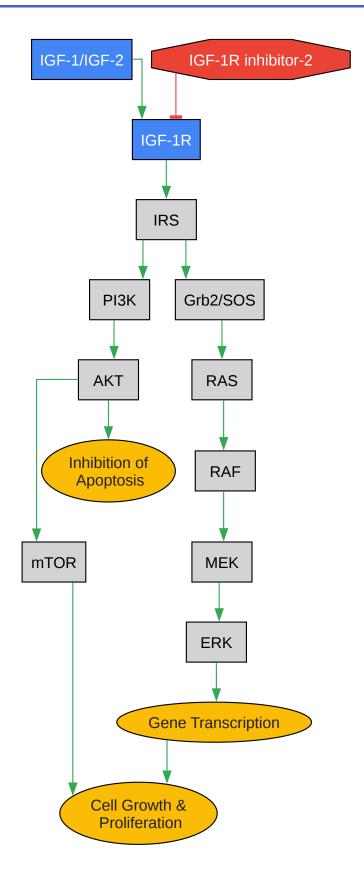


Decontamination: All work surfaces and equipment should be decontaminated after use. A solution of sodium hypochlorite (bleach) followed by a rinse with 70% ethanol is a common practice for deactivating many cytotoxic compounds. However, the efficacy of this for IGF-1R inhibitor-2 has not been confirmed. Always consult your institution's environmental health and safety office for specific guidance on decontamination and disposal procedures.

Signaling Pathway

IGF-1R inhibitor-2 targets the Insulin-like Growth Factor 1 Receptor (IGF-1R), a key node in cellular signaling pathways that regulate cell growth, proliferation, and survival. Inhibition of IGF-1R blocks the downstream activation of two major pathways: the PI3K/AKT/mTOR pathway and the RAS/RAF/MEK/ERK (MAPK) pathway.





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Figure 2: IGF-1R signaling pathway and the point of inhibition.







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